Application Notes and Protocols for the Characterization of Spirazine

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Compound of Interest

Compound Name:	*Spirazine*
CAS No.:	*15599-44-7*
Cat. No.:	*B102013*

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Introduction

Spirazine, chemically identified as 5-(4-chlorophenyl)-9-methyl-1,3,5-triazaspiro[5.5]undeca-1,3-diene-2,4-diamine, is a spirocyclic compound with potential therapeutic applications. Its characterization is essential for quality control, formulation development, and understanding its mechanism of action. These application notes provide detailed protocols for the analytical characterization of **Spirazine** using High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. Additionally, a putative signaling pathway is proposed based on the activity of structurally related compounds.

Physicochemical Properties of **Spirazine**

A summary of the key physicochemical properties of **Spirazine** is presented in Table 1.

Table 1: Physicochemical Properties of **Spirazine**

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Property	Value	Source
CAS Number	15599-44-7	[1]
Molecular Formula	$C_{15}H_{20}ClN_5$	[1]
Molecular Weight	305.81 g/mol	[1]
IUPAC Name	5-(4-chlorophenyl)-9-methyl-1,3,5-triazaspiro[5.5]undeca-1,3-diene-2,4-diamine	[2]
Canonical SMILES	CC1CCC2(CC1)N=C(N=C(N2C3=CC=C(C=C3)Cl)N)N	[2]

Analytical Techniques and Protocols

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

HPLC is a robust technique for assessing the purity of **Spirazine** and for its quantification in various matrices. A reversed-phase HPLC method is proposed.

Experimental Protocol: HPLC Analysis of **Spirazine**

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid) is recommended to ensure good separation. A starting gradient of 10% acetonitrile held for 2 minutes, followed by a linear increase to 90% acetonitrile over 10 minutes, and then a return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV detection at 254 nm.

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- Injection Volume: 10 µL.
- Sample Preparation: Dissolve a known amount of **Spirazine** in the mobile phase (initial conditions) to a final concentration of 1 mg/mL. Filter the sample through a 0.45 µm syringe filter before injection.
- Data Analysis: The purity of **Spirazine** can be determined by the area percentage of the main peak. For quantification, a calibration curve should be constructed using standard solutions of known concentrations.

Table 2: Expected HPLC Performance for **Spirazine** Analysis

Parameter	Expected Value
Retention Time	Dependent on the specific C18 column and gradient, but expected to be in the range of 5-10 minutes.
Limit of Detection (LOD)	< 0.1 µg/mL
Limit of Quantification (LOQ)	< 0.5 µg/mL
Linearity (R^2)	> 0.999

Mass Spectrometry (MS) for Structural Confirmation

Mass spectrometry is a powerful tool for confirming the molecular weight and elucidating the structure of **Spirazine** through fragmentation analysis. Electrospray ionization (ESI) is a suitable ionization technique.

Experimental Protocol: Mass Spectrometric Analysis of **Spirazine**

- Instrumentation: A mass spectrometer with an ESI source, such as a quadrupole time-of-flight (Q-TOF) or an ion trap instrument.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Infusion: The sample solution (prepared as for HPLC) can be directly infused into the mass spectrometer at a flow rate of 5-10 µL/min. Alternatively, the eluent from the HPLC can be

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directly coupled to the MS.

- Capillary Voltage: 3.5 - 4.5 kV.
- Source Temperature: 120-150 °C.
- MS Scan Range: m/z 50-500.
- Collision-Induced Dissociation (CID): To obtain fragmentation data, perform MS/MS analysis on the protonated molecular ion ($[M+H]^+$). The collision energy should be varied (e.g., 10-40 eV) to obtain a comprehensive fragmentation pattern.
- Data Analysis: The mass spectrum should show a prominent peak corresponding to the protonated molecule $[M+H]^+$ at m/z 306.8. The fragmentation pattern can be used to confirm the structure. Common fragmentation pathways for related triazole compounds involve the loss of small neutral molecules like HCN and N_2.[2]

Table 3: Predicted Mass Spectrometry Data for **Spirazine**

Ion	Predicted m/z
$[M+H]^+$	306.1489
$[M+Na]^+$	328.1308
Common Fragments	Cleavage of the spiro ring, loss of the chlorophenyl group, and fragmentation of the triazine ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Detailed Structural Elucidation

NMR spectroscopy provides detailed information about the chemical structure of **Spirazine**, including the connectivity of atoms and the stereochemistry.

Experimental Protocol: NMR Spectroscopic Analysis of **Spirazine**

- Instrumentation: A 400 MHz or higher field NMR spectrometer.

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- Solvent: Deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve approximately 5-10 mg of **Spirazine** in 0.5-0.7 mL of the deuterated solvent.
- Experiments:
  - ^1H NMR: To identify the number and types of protons.
  - ^{13}C NMR: To identify the number and types of carbon atoms.
  - 2D NMR (COSY, HSQC, HMBC): To establish the connectivity between protons and carbons and to fully assign the structure.
- Data Analysis: Chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak. The integration of ^1H NMR signals corresponds to the number of protons. The coupling patterns provide information about neighboring protons.

Table 4: Predicted ^1H and ^{13}C NMR Chemical Shifts for **Spirazine** (Note: These are predicted values and should be confirmed by experimental data)

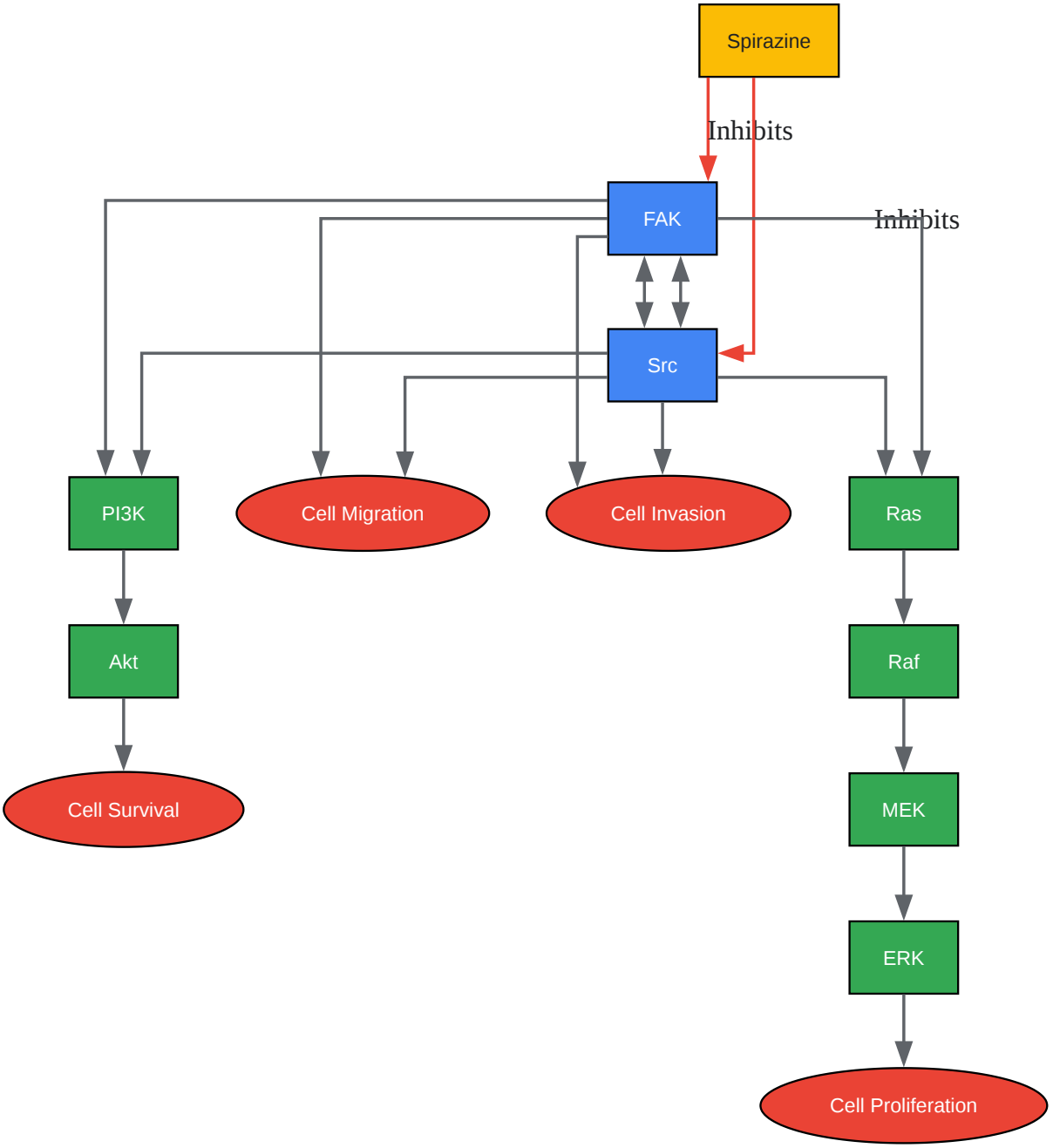
Atom Type	Predicted ^1H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)
Aromatic-H	7.2 - 7.5	128 - 135
Aliphatic-H (ring)	1.5 - 3.5	25 - 55
Methyl-H	~0.9	~22
NH_2	Broad singlet, variable	-
C=N	-	150 - 160
Spiro-C	-	80 - 90

Putative Signaling Pathway

While the direct signaling pathway of **Spirazine** has not been elucidated, structurally similar triazaspiro compounds have demonstrated anticancer activity through the inhibition of the

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Focal Adhesion Kinase (FAK) and Src kinase signaling pathway.[3] This pathway is crucial for cell proliferation, survival, migration, and invasion in cancer.[4] Therefore, a putative mechanism of action for **Spirazine** could involve the modulation of this pathway.



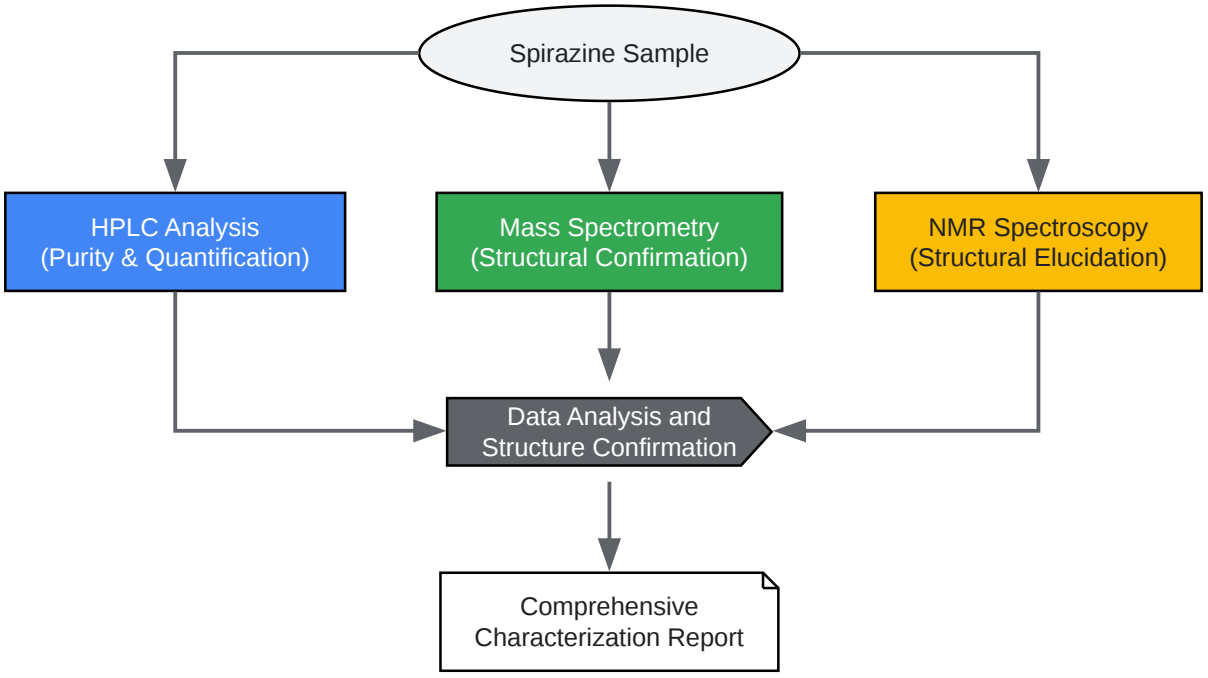
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Caption: Putative FAK/Src signaling pathway inhibited by **Spirazine**.

Experimental Workflow

The following diagram illustrates the general workflow for the comprehensive characterization of **Spirazine**.



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Caption: Workflow for the analytical characterization of **Spirazine**.

Conclusion

The analytical methods described in these application notes provide a comprehensive framework for the characterization of **Spirazine**. The combination of HPLC, Mass Spectrometry, and NMR Spectroscopy allows for unambiguous identification, purity assessment, and structural elucidation. The proposed putative signaling pathway provides a starting point for investigating the biological mechanism of action of **Spirazine**. These protocols are intended to be a guide and may require optimization based on the specific instrumentation and experimental conditions of the user's laboratory.

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References

- 1. aaa-chem.com [aaa-chem.com]
- 2. 5-(4-Chlorophenyl)-10-methyl-1,3,5-triazaspiro[5.5]undeca-1,3-diene-2,4-diamine | C15H20ClN5 | CID 3057053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. METTL3 serves an oncogenic role in human ovarian cancer cells partially via the AKT signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. openi.nlm.nih.gov [openi.nlm.nih.gov]
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